

Application Note: Characterization of Ethoduomeen Micelles using Dynamic Light Scattering

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethoduomeen

Cat. No.: B14640829

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethoduomeen surfactants are a class of ethoxylated diamines derived from tallow fatty acids. Their amphiphilic nature, possessing both hydrophobic tallow tails and hydrophilic polyethylene oxide chains, enables them to self-assemble into micelles in aqueous solutions above a certain concentration known as the Critical Micelle Concentration (CMC). These micelles have potential applications in various fields, including as drug delivery vehicles for poorly soluble therapeutic agents, due to their ability to encapsulate hydrophobic molecules within their core. [1][2]

Dynamic Light Scattering (DLS) is a non-invasive analytical technique ideal for characterizing the size, size distribution, and stability of micelles in solution.[3][4] DLS measures the time-dependent fluctuations in the intensity of scattered light caused by the Brownian motion of particles.[5] Analysis of these fluctuations provides the hydrodynamic diameter (Z-average size) and the Polydispersity Index (PDI), a measure of the width of the size distribution.[3] Furthermore, DLS can be employed to determine the CMC of surfactants by monitoring the change in scattered light intensity as a function of concentration.[6][7] The zeta potential, a measure of the surface charge of the micelles, can also be determined, providing insights into their stability in suspension.

This application note provides a detailed protocol for the characterization of **Ethoduomeen** T/13 and **Ethoduomeen** T/25 micelles using Dynamic Light Scattering. It covers the determination of micelle size, PDI, CMC, and the influence of environmental factors such as pH and ionic strength on micellar properties.

Key Properties of Ethoduomeen Surfactants

Ethoduomeen T/13 and T/25 are cationic surfactants. Their properties, such as micelle size and surface charge, are influenced by the degree of ethoxylation and the surrounding solution conditions.

Property	Ethoduomeen T/13	Ethoduomeen T/25
Chemical Name	Tallow alkyldiamine ethoxylate	Polyoxyethylene (15) N-tallowalkyl-1,3-diaminopropane
Appearance	Liquid at 25°C	Liquid at 25°C
Solubility in Water	Dispersible	Soluble

Experimental Protocols

Materials and Equipment

- Surfactants: **Ethoduomeen** T/13 and **Ethoduomeen** T/25
- Solvent: Deionized water (18.2 MΩ·cm) or desired buffer solution
- pH adjustment: 0.1 M HCl and 0.1 M NaOH
- Ionic strength adjustment: Sodium chloride (NaCl)
- Instrumentation: Dynamic Light Scattering (DLS) instrument with zeta potential measurement capabilities (e.g., Malvern Zetasizer series or similar)
- Consumables: Disposable cuvettes for DLS and zeta potential measurements, micropipettes, volumetric flasks, and appropriate filters (e.g., 0.22 µm syringe filters).

Protocol for Determination of Micelle Size and Polydispersity Index (PDI)

- Sample Preparation:
 - Prepare a stock solution of the **Ethoduomeen** surfactant (e.g., 10 mg/mL) in the desired solvent (deionized water or buffer). Ensure the concentration is well above the expected CMC.
 - Gently agitate the solution to ensure complete dissolution without introducing air bubbles.
 - Filter the sample through a 0.22 μm syringe filter directly into a clean DLS cuvette to remove any dust or large aggregates.[8]
- DLS Measurement:
 - Equilibrate the sample to the desired temperature (e.g., 25°C) in the DLS instrument.
 - Set the measurement parameters according to the instrument's software. Typical settings for micelle analysis include a scattering angle of 173° (backscatter) to enhance the signal from small particles.[4]
 - Perform at least three replicate measurements for each sample to ensure reproducibility.
- Data Analysis:
 - The instrument software will calculate the Z-average hydrodynamic diameter and the Polydispersity Index (PDI) using the Stokes-Einstein equation.[5]
 - A PDI value below 0.3 is generally considered indicative of a monodisperse population of micelles.

Protocol for Determination of Critical Micelle Concentration (CMC)

- Sample Preparation:

- Prepare a series of dilutions of the **Ethoduomeen** surfactant from a stock solution, covering a wide concentration range both below and above the expected CMC (e.g., from 0.001 mg/mL to 10 mg/mL).
- Filter each dilution through a 0.22 μ m syringe filter into a clean DLS cuvette.
- DLS Measurement:
 - Measure the scattered light intensity (often reported as count rate in kilo counts per second, kcps) for each concentration at a constant temperature.
- Data Analysis:
 - Plot the scattered light intensity as a function of surfactant concentration on a logarithmic scale.
 - The CMC is identified as the point of inflection where a sharp increase in the scattered light intensity is observed.^{[7][9]} Below the CMC, the scattering intensity is low and similar to the solvent, as only individual surfactant monomers are present. Above the CMC, the formation of micelles leads to a significant increase in scattering intensity.^[6]

Protocol for Investigating the Effect of pH and Ionic Strength

- Sample Preparation:
 - Prepare stock solutions of the **Ethoduomeen** surfactant at a concentration above the CMC.
 - For pH studies, divide the stock solution into aliquots and adjust the pH of each aliquot to the desired value (e.g., pH 4, 7, 9) using 0.1 M HCl or 0.1 M NaOH.
 - For ionic strength studies, add varying amounts of a salt solution (e.g., NaCl) to different aliquots of the stock solution to achieve the desired ionic strengths (e.g., 10 mM, 50 mM, 100 mM).
 - Filter each prepared sample through a 0.22 μ m syringe filter into a clean DLS cuvette.

- DLS and Zeta Potential Measurement:
 - Measure the Z-average size, PDI, and zeta potential for each sample at a constant temperature.
- Data Analysis:
 - Plot the Z-average size, PDI, and zeta potential as a function of pH or ionic strength to observe the trends.

Representative Data

The following tables present representative data for the DLS analysis of **Ethoduomeen** T/13 and **Ethoduomeen** T/25 micelles. Note: This data is illustrative and may not represent the exact values for all batches and conditions.

Table 1: Micelle Size and PDI of **Ethoduomeen** Micelles (in Deionized Water at 25°C)

Surfactant	Concentration (mg/mL)	Z-Average Diameter (nm)	Polydispersity Index (PDI)
Ethoduomeen T/13	5	15.2 ± 0.8	0.21 ± 0.03
Ethoduomeen T/25	5	10.5 ± 0.5	0.18 ± 0.02

Table 2: Critical Micelle Concentration (CMC) of **Ethoduomeen** Surfactants (in Deionized Water at 25°C)

Surfactant	Critical Micelle Concentration (mg/mL)
Ethoduomeen T/13	~ 0.045
Ethoduomeen T/25	~ 0.060

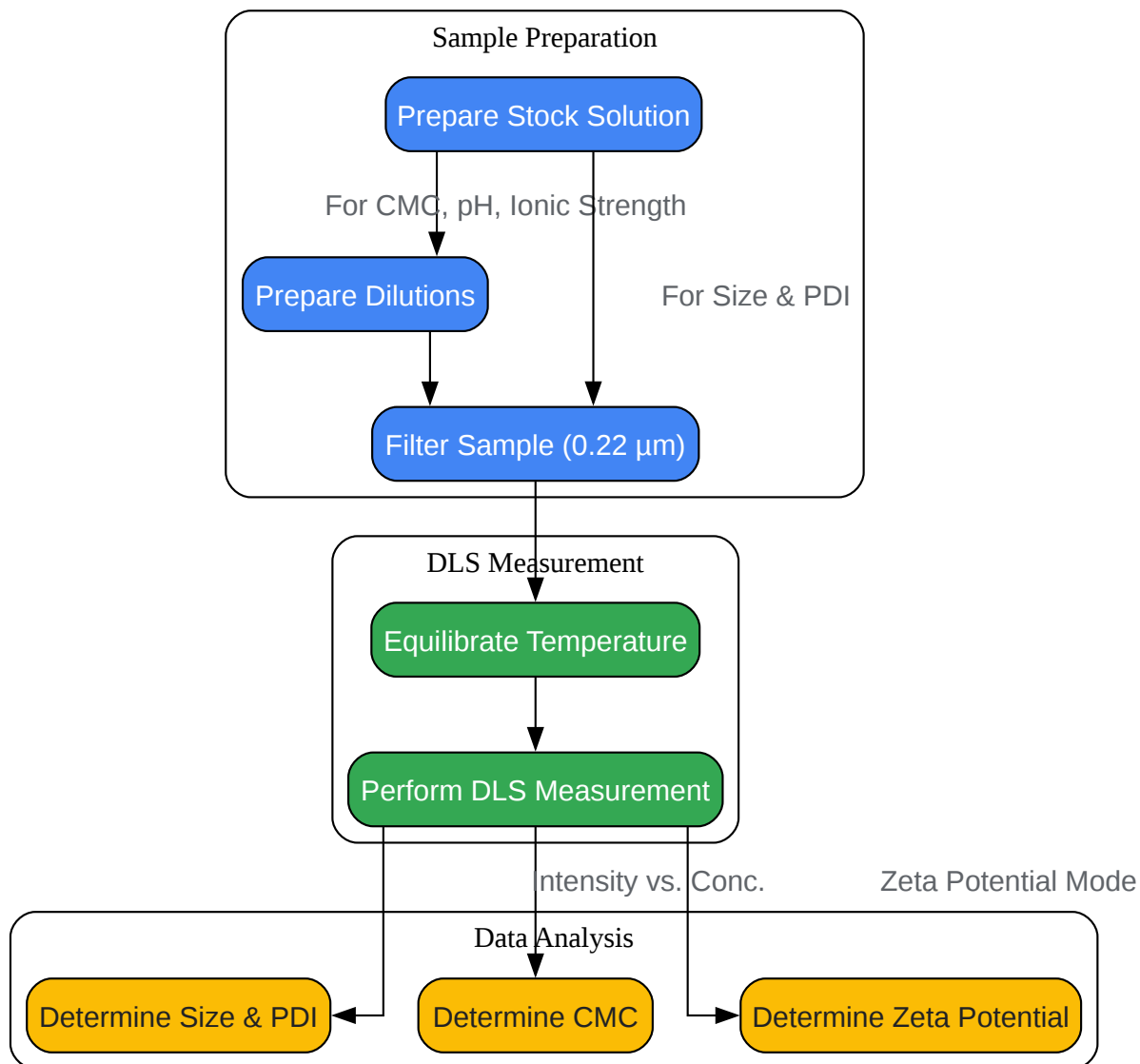
Table 3: Effect of pH on **Ethoduomeen** T/25 Micelles (5 mg/mL in aqueous solution at 25°C)

pH	Z-Average Diameter (nm)	PDI	Zeta Potential (mV)
4.0	12.8 ± 0.7	0.25 ± 0.04	+35.1 ± 2.5
7.0	10.5 ± 0.5	0.18 ± 0.02	+28.4 ± 1.9
9.0	9.8 ± 0.6	0.22 ± 0.03	+15.7 ± 1.3

Table 4: Effect of Ionic Strength on **Ethoduomeen** T/25 Micelles (5 mg/mL in aqueous solution, pH 7, at 25°C)

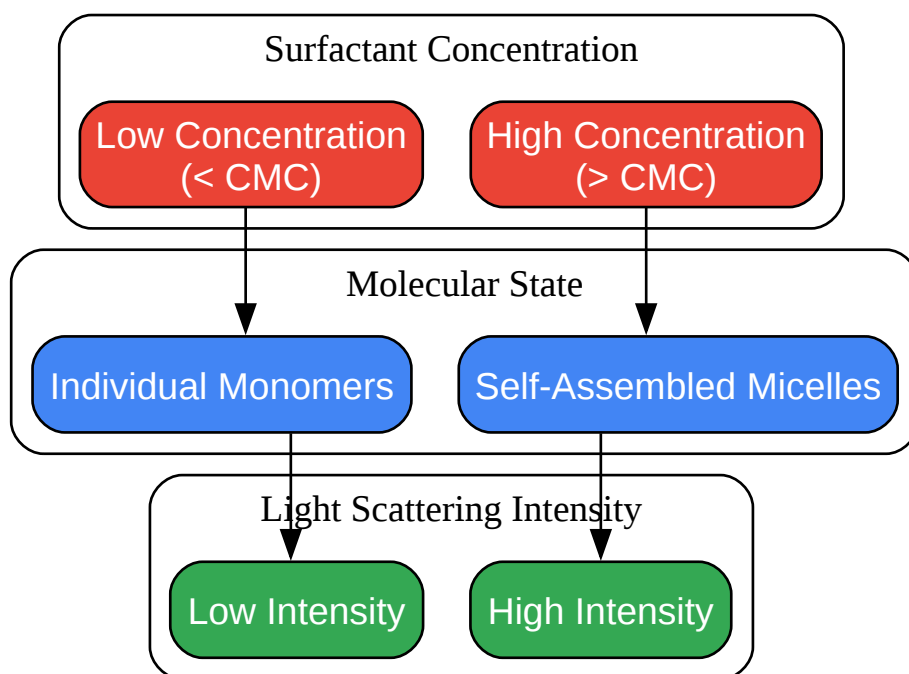
NaCl Concentration (mM)	Z-Average Diameter (nm)	PDI	Zeta Potential (mV)
0	10.5 ± 0.5	0.18 ± 0.02	+28.4 ± 1.9
10	11.2 ± 0.6	0.19 ± 0.03	+22.1 ± 1.5
50	13.5 ± 0.9	0.23 ± 0.04	+14.8 ± 1.1
100	16.1 ± 1.2	0.28 ± 0.05	+8.2 ± 0.9

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for DLS analysis of **Ethoduomeen** micelles.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Dual-Acting Zeta-Potential-Changing Micelles for Optimal Mucus Diffusion and Enhanced Cellular Uptake after Oral Delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Surfactant micelle characterization using DLS | Malvern Panalytical [malvernpanalytical.com]
- 4. researchgate.net [researchgate.net]
- 5. azom.com [azom.com]
- 6. lcms.cz [lcms.cz]
- 7. www-origin.horiba.com [www-origin.horiba.com]

- 8. researchgate.net [researchgate.net]
- 9. Tuning Cationic Block Copolymer Micelle Size by pH and Ionic Strength - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Characterization of Ethoduomeen Micelles using Dynamic Light Scattering]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14640829#dynamic-light-scattering-of-ethoduomeen-micelles]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com